

# Physical properties of Benzene-1,3-disulfonamide (melting point, solubility)

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## Compound of Interest

Compound Name: **Benzene-1,3-disulfonamide**

Cat. No.: **B1229733**

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## A Technical Guide to the Physical Properties of Benzene-1,3-disulfonamide

This document provides a detailed overview of the known physical properties of **Benzene-1,3-disulfonamide**, with a specific focus on its melting point and solubility characteristics. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Quantitative Physical Properties

The physical properties of **Benzene-1,3-disulfonamide** are summarized in the table below. It is important to note that while a specific melting point range has been reported, detailed quantitative solubility data in various solvents is not readily available. The solubility information is inferred from the behavior of structurally similar compounds, such as other sulfonamides and benzene-1,3-disulfonic acid.

Property	Value	Source
Melting Point	233.0 to 237.0 °C	<a href="#">[1]</a>
Water Solubility	Low (inferred)	<a href="#">[2]</a>
Organic Solvent Solubility	More soluble in organic solvents like alcohols and acetone (inferred)	<a href="#">[2]</a>

## Experimental Protocols

The determination of the physical properties of a compound like **Benzene-1,3-disulfonamide** follows established laboratory procedures. Below are detailed methodologies for measuring melting point and solubility.

### 2.1. Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity and can be determined using a melting point apparatus.

- Apparatus: Digital melting point apparatus (e.g., DigiMelt), capillary tubes.
- Procedure:
  - A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube, sealed at one end.[\[3\]](#)
  - The capillary tube is placed in the heating block of the melting point apparatus.[\[3\]](#)
  - The sample is heated at a controlled rate.[\[3\]](#)
  - The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range.[\[3\]](#)
  - For a pure substance, this range is typically narrow. A broad melting range often indicates the presence of impurities.[\[3\]](#)

## 2.2. Solubility Determination

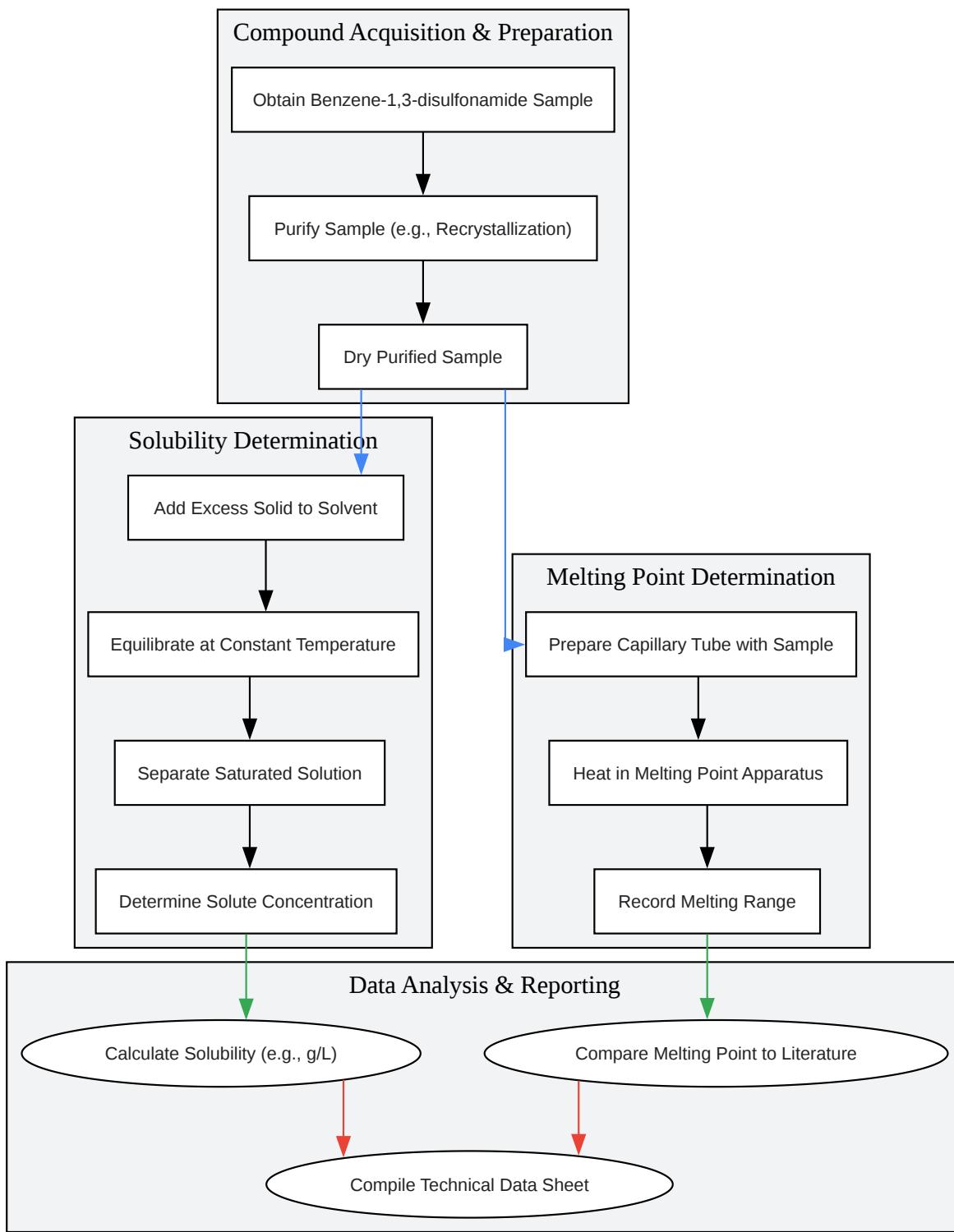
The solubility of a compound can be determined in various solvents to understand its behavior in different environments.

- Apparatus: Analytical balance, volumetric flasks, temperature-controlled shaker or bath, filtration apparatus.
- General Procedure for Sulfonamides:
  - An excess amount of the sulfonamide is added to a known volume of the solvent (e.g., water, ethanol, acetone) in a sealed container.
  - The mixture is agitated in a constant temperature environment for a prolonged period to ensure equilibrium is reached.
  - The saturated solution is then filtered to remove the undissolved solid.
  - A known volume of the clear, saturated solution is carefully removed.
  - The solvent is evaporated, and the mass of the dissolved solid is measured.
  - Alternatively, the concentration of the solute in the saturated solution can be determined using an analytical technique such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).<sup>[4]</sup>

The solubility of sulfonamides can be influenced by factors such as pH and the presence of co-solvents.<sup>[2]</sup> For instance, the solubility of sulfonamides may increase under alkaline conditions due to ionization.<sup>[2]</sup>

## Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the melting point and solubility of a chemical compound.

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Caption: Workflow for Determining Physical Properties of a Chemical Compound.

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